

N-Acetyl-S-benzyl-D-cysteine: A Technical Overview of a Research Chemical

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Compound of Interest

Compound Name: *N-Acetyl-S-benzyl-D-cysteine*

Cat. No.: *B064374*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-S-benzyl-D-cysteine is a derivative of the amino acid D-cysteine, characterized by the presence of an N-acetyl group and an S-benzyl group. While its L-enantiomer and the parent compound N-acetylcysteine (NAC) have been more extensively studied, **N-Acetyl-S-benzyl-D-cysteine** is available commercially for research purposes. This technical guide provides an overview of its known properties and identifies commercial suppliers for its procurement.

Commercial Suppliers

A critical aspect of research and development is the reliable sourcing of chemical compounds. **N-Acetyl-S-benzyl-D-cysteine** is available from several commercial suppliers who specialize in providing reagents for scientific research. The following table summarizes key information from some of these suppliers.

| Supplier | Product Code/CAS Number | Available Quantities | Purity |
|-------------------------------|--|-----------------------|---------------|
| MedChemExpress | HY-W141771 | 50 mg, 100 mg, 250 mg | >98% |
| Santa Cruz Biotechnology | sc-211999 (deals with related compounds) | Inquire | Inquire |
| Tokyo Chemical Industry (TCI) | A0740 | 25g, 1g | >98.0% (HPLC) |
| ChemSupply | A0740 | 100mg | Inquire |

Note: Availability and product specifications are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Physicochemical Properties

Based on supplier data, the fundamental physicochemical properties of **N-Acetyl-S-benzyl-D-cysteine** are provided in the table below.

| Property | Value |
|-------------------|---|
| CAS Number | 161512-71-6 |
| Molecular Formula | C ₁₂ H ₁₅ NO ₃ S |
| Molecular Weight | 253.32 g/mol |
| Appearance | White to off-white solid |
| Purity | Typically >98% |

Biological Activity and Potential Research Applications

Currently, there is a significant lack of published scientific literature specifically detailing the biological activity, mechanism of action, and experimental use of **N-Acetyl-S-benzyl-D-**

cysteine. The supplier MedChemExpress categorizes it as a cysteine derivative and references a review on the general effects of amino acid derivatives on physical and mental performance; however, this does not provide specific data on the D-enantiomer of N-Acetyl-S-benzyl-cysteine.[1]

The biological roles of D-amino acids are an expanding area of research. While L-amino acids are the canonical building blocks of proteins, D-amino acids are known to be present in various biological systems, including bacteria, and have been implicated in neurotransmission and other physiological processes in mammals. The introduction of an N-acetyl and an S-benzyl group to D-cysteine could potentially modulate its stability, cell permeability, and biological activity.

Given the current knowledge gap, research on **N-Acetyl-S-benzyl-D-cysteine** could explore several avenues:

- **Comparative studies with its L-enantiomer:** Investigating the differential effects of the two stereoisomers on biological systems could provide insights into stereospecific interactions with enzymes, receptors, or other cellular components.
- **Antioxidant properties:** N-acetylcysteine (NAC) is a well-known antioxidant. Studies could be designed to determine if **N-Acetyl-S-benzyl-D-cysteine** retains, loses, or has modified antioxidant capabilities.
- **Metabolic stability and pharmacokinetics:** The benzyl group may alter the metabolic fate of the molecule compared to NAC.
- **Novel therapeutic applications:** As a unique chemical entity, it could be screened for activity in various disease models.

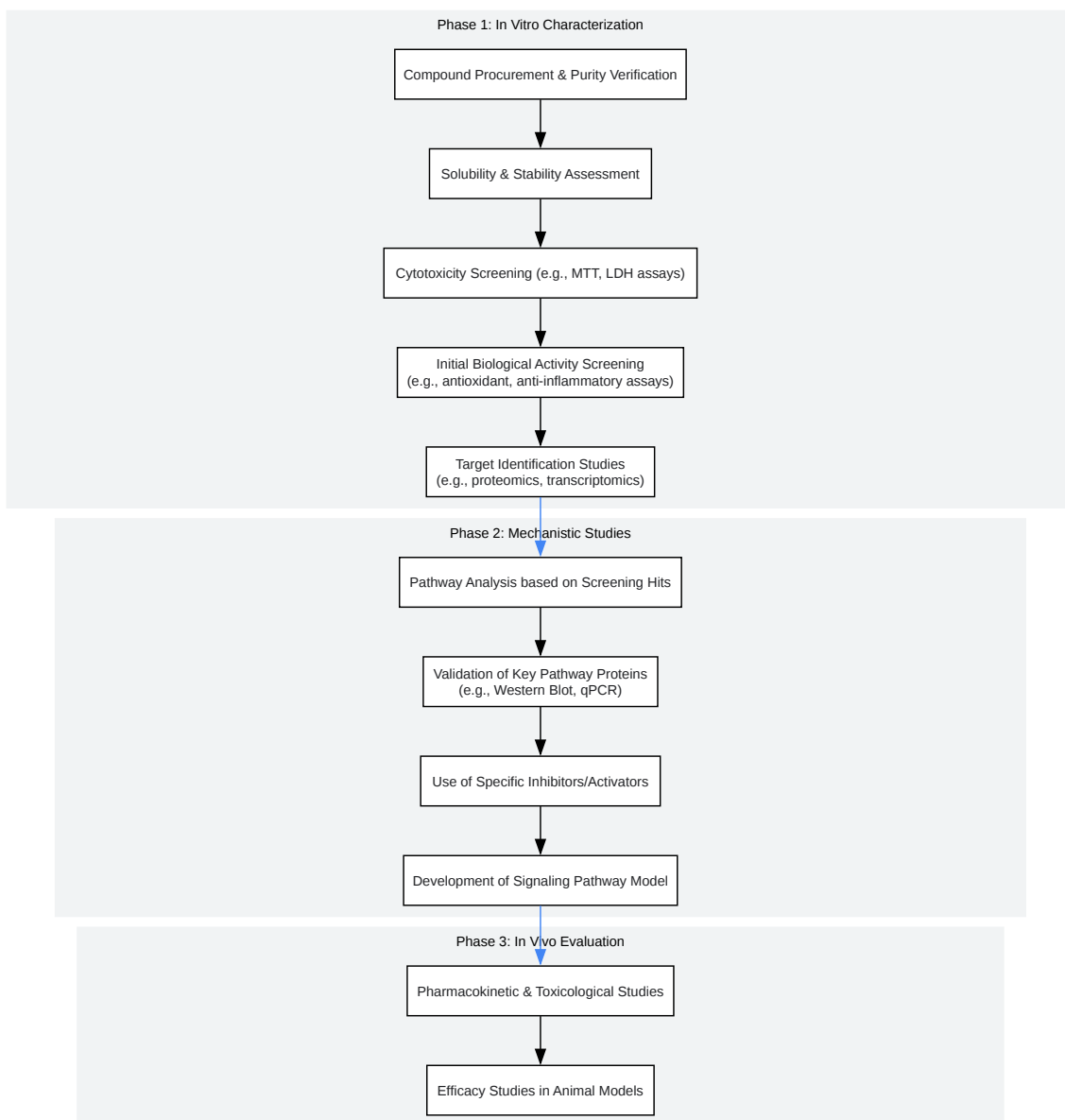
Experimental Protocols and Signaling Pathways: A Call for Research

A thorough search of scientific databases reveals a notable absence of published experimental protocols or defined signaling pathways specifically involving **N-Acetyl-S-benzyl-D-cysteine**. This presents a significant opportunity for original research. Scientists procuring this compound will be at the forefront of characterizing its biological effects.

For researchers initiating studies, it is recommended to adapt protocols used for similar compounds, such as N-Acetyl-S-benzyl-L-cysteine or other N-acetylated amino acids, while carefully optimizing conditions.

Logical Workflow for Investigating a Novel Compound

The following diagram illustrates a logical workflow for the initial investigation of a novel research compound like **N-Acetyl-S-benzyl-D-cysteine**.



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A logical workflow for the investigation of a novel research compound.

Conclusion

N-Acetyl-S-benzyl-D-cysteine is a commercially available research chemical with largely uncharacterized biological properties. The lack of specific data in the scientific literature presents both a challenge and an opportunity for researchers in drug discovery and the broader life sciences. The information provided here on its commercial availability and physicochemical properties serves as a foundational resource for initiating new lines of investigation into this intriguing molecule. Future research is necessary to elucidate its potential mechanisms of action and to determine if it holds promise for therapeutic applications.

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References

- 1. medchemexpress.com [medchemexpress.com]
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